

Technical Support Center: Proper Handling of 17(R)-Resolvin D3 Solutions

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Compound of Interest

Compound Name: 17(R)-Resolvin D3

Cat. No.: B10782903

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper handling, storage, and use of **17(R)-Resolvin D3** (17(R)-RvD3) solutions in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store my **17(R)-Resolvin D3** solution upon arrival?

A: Upon receipt, **17(R)-Resolvin D3**, typically supplied in an ethanol solution, should be stored at -80°C.^[1] This ensures long-term stability for at least one year.^[1]

Q2: What solvents are compatible with **17(R)-Resolvin D3**?

A: **17(R)-Resolvin D3** is soluble in organic solvents such as ethanol and dimethylformamide (DMF). It is advised to make further dilutions in aqueous buffers like PBS (pH 7.2) just before use.^[2] Of note, 17(R)-RvD3 is reported to be unstable in DMSO.

Q3: Can I subject my **17(R)-Resolvin D3** solution to multiple freeze-thaw cycles?

A: It is highly recommended to aliquot the stock solution into single-use vials after the initial thawing to avoid repeated freeze-thaw cycles. This minimizes the risk of degradation and maintains the integrity of the compound.

Q4: What are the typical concentrations of **17(R)-Resolvin D3** used in experiments?

A: For in vitro cell-based assays, concentrations can range from picomolar to nanomolar levels. For instance, effects on human polymorphonuclear cells (PMNs) have been observed at concentrations as low as 10^{-11} M.^[2] For in vivo studies in mice, dosages are often in the nanogram range per animal (e.g., 10 ng/mouse) and can be administered intraperitoneally or intravenously.^{[1][2]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no biological activity	Improper storage conditions (e.g., temperature fluctuations, exposure to light).	Ensure the stock solution is consistently stored at -80°C and protected from light. Use freshly prepared working solutions for each experiment.
Repeated freeze-thaw cycles.	Aliquot the stock solution into single-use vials upon first use to minimize freeze-thaw cycles.	
Incorrect solvent used for dilution.	Avoid using DMSO for dilution as 17(R)-RvD3 is unstable in it. Use ethanol for stock solutions and aqueous buffers like PBS for final working dilutions.	
Precipitation observed in the working solution	Low solubility in the aqueous buffer.	Ensure the final concentration of the organic solvent from the stock solution is low enough not to affect your experimental system. If precipitation persists, consider preparing a fresh dilution and using it immediately. Sonication may also aid in dissolution in some buffers.
Inconsistent results between experiments	Variability in the preparation of working solutions.	Prepare fresh working solutions for each experiment from a single, well-maintained stock. Ensure accurate and consistent pipetting.
Degradation of the compound.	Use a fresh aliquot of the stock solution. If the stock is old, consider purchasing a new batch.	

Quantitative Data Summary

Storage and Stability

Parameter	Recommendation
Storage Temperature	-80°C[1]
Long-term Stability	≥ 1 year at -80°C[1]
Shipping Condition	Dry ice

Solubility

Solvent	Concentration
Ethanol	50 mg/mL[2]
Dimethylformamide (DMF)	50 mg/mL[2]
PBS (pH 7.2)	0.5 mg/mL[2]
DMSO	Unstable[2]

Experimental Protocols

Reconstitution and Preparation of Stock Solutions

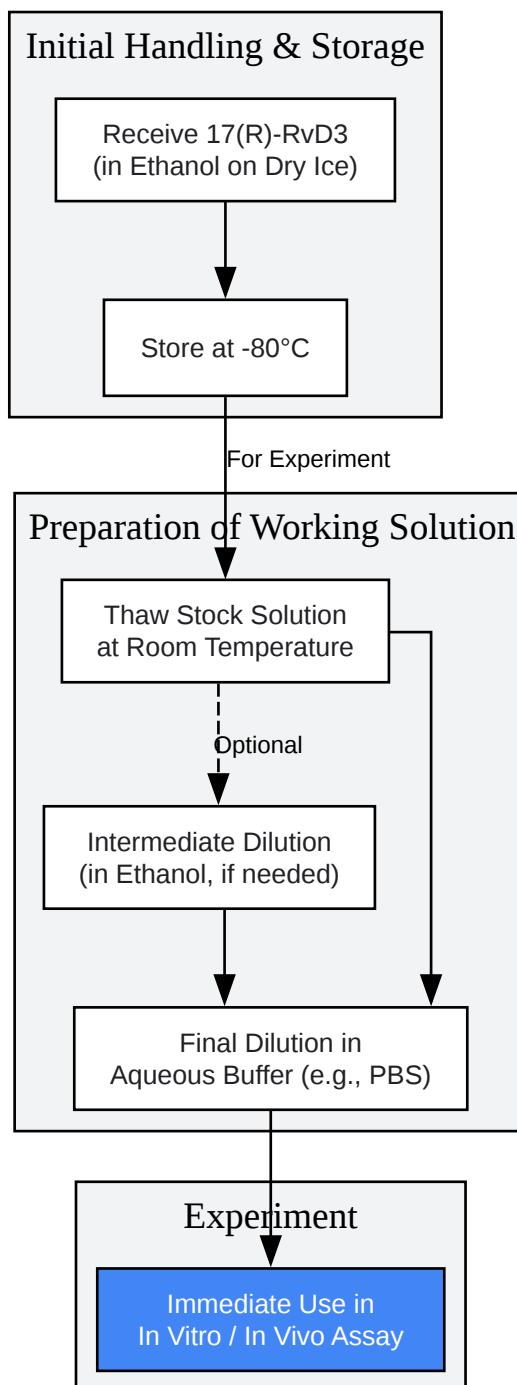
- Initial Thawing: Upon receiving the **17(R)-Resolvin D3**, which is often supplied in ethanol, briefly centrifuge the vial to ensure the entire solution is at the bottom.
- Allow to Warm: Let the vial warm to room temperature before opening to prevent condensation.
- Concentration Check: The concentration of the supplied solution is typically indicated on the product's datasheet (e.g., 50 µg/mL).
- Aliquoting: To avoid multiple freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber glass or polypropylene vials.

- Storage: Store the aliquots at -80°C.

Preparation of Working Solutions for Cell-Based Assays

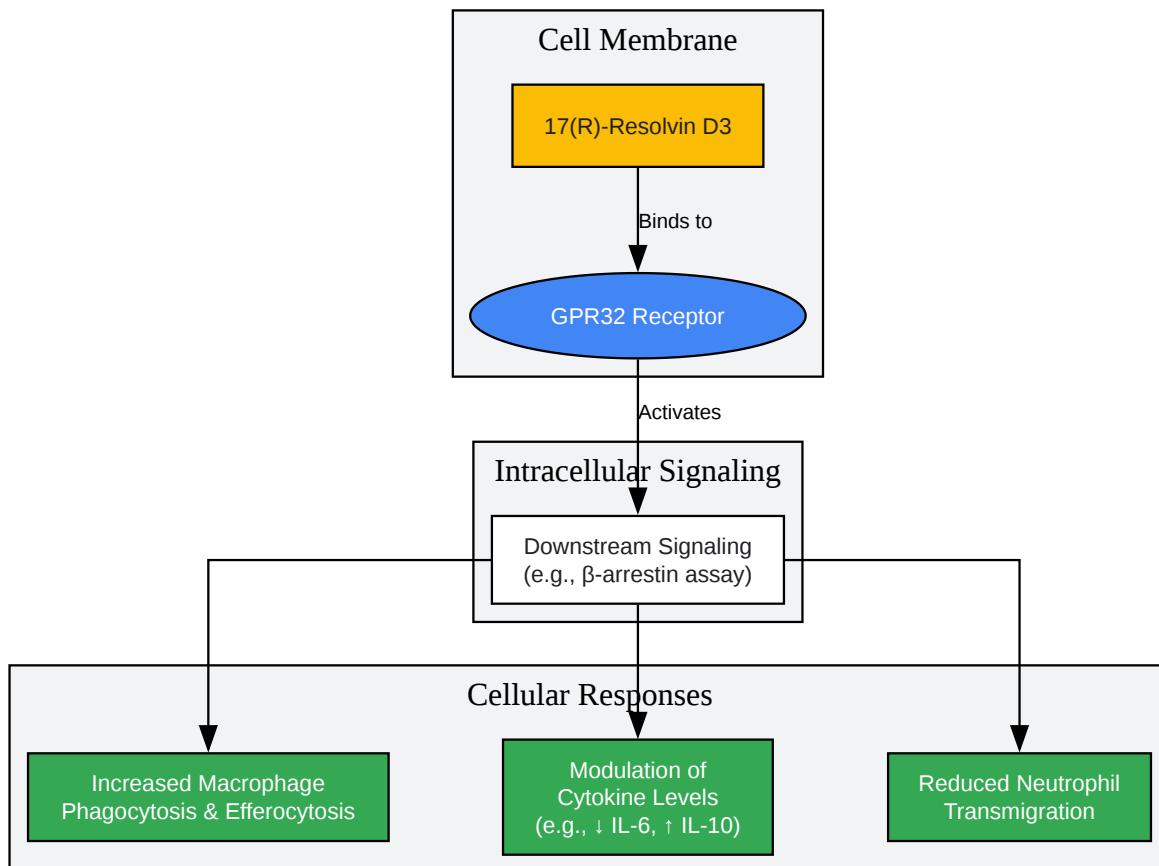
- Thaw Stock Solution: Take one aliquot of the **17(R)-Resolvin D3** stock solution from the -80°C freezer and allow it to thaw at room temperature.
- Intermediate Dilution (Optional): Depending on the final desired concentration, it may be necessary to perform an intermediate dilution in ethanol.
- Final Dilution: Just before the experiment, dilute the stock or intermediate solution into your cell culture medium or an appropriate aqueous buffer (e.g., PBS) to the final working concentration (typically in the pM to nM range).
- Immediate Use: Use the freshly prepared working solution immediately to ensure maximum potency.

Visualizations



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Caption: Experimental workflow for handling **17(R)-Resolvin D3** solutions.



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Caption: Signaling pathway of **17(R)-Resolvin D3** via the GPR32 receptor.

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References

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- 2. Resolvin D3 and Aspirin-Triggered Resolvin D3 Are Potent Immunoresolvents - PMC [pmc.ncbi.nlm.nih.gov]
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